

Application Note: Quantification of Dimimethyl Disulfide in Soil using Gas Chromatography-Mass Spectrometry

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Dimethyl disulfide	
Cat. No.:	B042241	Get Quote

Abstract

This application note details a robust and sensitive method for the quantification of **dimethyl disulfide** (DMDS) in soil samples using Gas Chromatography-Mass Spectrometry (GC-MS). DMDS is a volatile sulfur compound used as a soil fumigant, and its monitoring in the environment is crucial for assessing its fate and potential impact.[1][2][3] The described protocol is intended for researchers, scientists, and professionals in drug development and environmental monitoring. It covers sample preparation through solvent extraction, instrumental analysis by GC-MS, and method validation parameters.

Introduction

Dimethyl disulfide is an effective alternative to methyl bromide for soil fumigation, controlling soil-borne pests and diseases.[1] Its volatile nature necessitates precise and reliable analytical methods to determine its concentration and degradation kinetics in soil.[1][2][3] Gas chromatography coupled with mass spectrometry offers high selectivity and sensitivity for the analysis of volatile and semi-volatile organic compounds like DMDS in complex matrices such as soil. This document provides a comprehensive protocol for the quantification of DMDS in soil, including sample preparation, GC-MS conditions, and expected performance metrics.

Experimental Protocols



Soil Sample Preparation (Solvent Extraction)

This protocol is based on the static solvent extraction method, which has been shown to provide good recoveries.[1][2][3]

Materials:

- Soil sample
- Ethyl acetate (or Dichloromethane)[1][4]
- Anhydrous sodium sulfate
- 20 mL headspace vials with PTFE-silicone septa
- Vortex mixer
- Centrifuge
- Syringe filters (0.22 μm)
- · Autosampler vials

Procedure:

- Weigh 5 g of a homogenized soil sample into a 20 mL headspace vial.
- · Add 5 mL of ethyl acetate to the vial.
- For cleanup, a combination of multiwalled carbon nanotubes (MWCNT) and biochar can be added.[4]
- Securely cap the vial and vortex for 1 minute.
- Allow the sample to extract under static conditions for 60 minutes.[1][2][3]
- Centrifuge the sample at 4000 rpm for 10 minutes to separate the soil particles from the solvent.



- Carefully collect the supernatant (ethyl acetate extract).
- Pass the extract through a 0.22 μm syringe filter to remove any remaining particulate matter.
- Transfer the filtered extract into a 2 mL autosampler vial for GC-MS analysis.

GC-MS Instrumental Analysis

Instrumentation:

Gas Chromatograph coupled to a Mass Spectrometer (e.g., Agilent 8860 GC and 5977B GC/MSD).[5]

GC Conditions:

Parameter	Value
Column	Rtx-5 MS or DB-5MS (30 m x 0.25 mm i.d., 0.25 μ m film thickness)[1][6]
Carrier Gas	Helium at a constant flow of 1.0 mL/min[1][6]
Injection Volume	1 μL[1]
Injector Temperature	180°C to 230°C[1][6]
Injection Mode	Splitless[1][6]
Oven Program	Initial temperature 45°C (hold for 4 min), ramp to 140°C at 20°C/min (hold for 2 min)[1][7]

MS Conditions:



Parameter	Value
Ionization Mode	Electron Ionization (EI) at 70 eV[6]
Ion Source Temperature	230°C[6]
Transfer Line Temp	230°C[6]
Acquisition Mode	Selected Ion Monitoring (SIM)[1]
Precursor Ion (m/z)	94[1]
Quantitative Ion (m/z)	94[1]
Qualitative Ions (m/z)	79, 45[1]

Data Presentation

The performance of the GC-MS method for DMDS quantification in soil is summarized in the tables below. These values are compiled from various studies and represent typical method validation results.

Table 1: Method Detection and Quantification Limits

Parameter	Value	Reference
Limit of Quantification (LOQ)	5 μg/kg	[1][7]
Limit of Quantification (LOQ)	0.05 mg/kg	[4][8][9]
Limit of Detection (LOD)	0.015 mg/kg	[4][9]

Table 2: Recovery and Precision Data



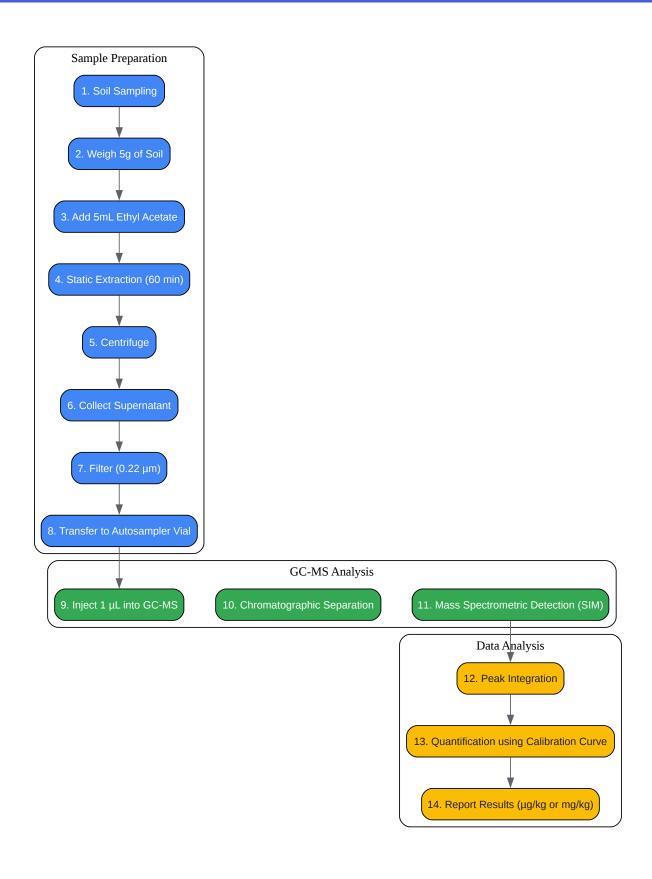
Spiked Concentration	Recovery (%)	Relative Standard Deviation (RSD) (%)	Reference
5, 10, 100, 1000, 5000 μg/kg	65.4 - 120.1	Intra-day: <19.1, Inter- day: <14.8	[1][7]
0.05, 0.5, 5 mg/kg	84.3 - 98.7	0.7 - 4.9	[4][9]

Table 3: Linearity

Calibration Range	Correlation Coefficient (R²)	Reference
Not Specified	≥ 0.990	[7]
Not Specified	0.9996	[4][9]

Visualizations





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Caption: Experimental workflow for the quantification of DMDS in soil.



Conclusion

The GC-MS method described provides a reliable and sensitive approach for the quantification of **dimethyl disulfide** in soil samples. The protocol, including static solvent extraction and analysis in SIM mode, has been validated and demonstrates good performance in terms of linearity, recovery, and precision. This application note serves as a comprehensive guide for laboratories involved in the environmental monitoring of soil fumigants.

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